

ensuring complete dissolution of Isophthalic-2,4,5,6-D4 acid

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Compound of Interest

Compound Name: *Isophthalic-2,4,5,6-D4 acid*

Cat. No.: *B15129391*

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Technical Support Center: Isophthalic-2,4,5,6-D4 Acid

Welcome to the technical support center for **Isophthalic-2,4,5,6-D4 acid**. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions to ensure the complete and successful dissolution of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Isophthalic-2,4,5,6-D4 acid**?

A1: **Isophthalic-2,4,5,6-D4 acid** is a deuterium-labeled form of isophthalic acid, an aromatic dicarboxylic acid.^{[1][2]} In this specific isotopologue, the four hydrogen atoms on the benzene ring have been replaced with deuterium. Its chemical properties, including acidity and polarity, are nearly identical to its non-labeled counterpart, making their solubility behaviors very similar.

Q2: What are the general solubility characteristics of **Isophthalic-2,4,5,6-D4 acid**?

A2: Similar to standard isophthalic acid, the deuterated form is sparingly soluble in cold water but shows significantly better solubility in many organic solvents.^{[3][4]} It is freely soluble in alcohols and other oxygenated solvents like DMSO and DMF.^[3] Its solubility in most solvents increases with temperature.^[5]

Q3: Why is it important to ensure complete dissolution?

A3: Incomplete dissolution can lead to significant errors in experimental results. For applications such as quantitative analysis (e.g., as an internal standard in mass spectrometry), reaction chemistry, or biological assays, undissolved particles mean the actual concentration of the solution is lower than intended, leading to inaccurate measurements and non-reproducible outcomes.

Q4: Will the deuterium labeling affect the solubility compared to standard isophthalic acid?

A4: The effect of deuterium labeling on the benzene ring on solubility is generally considered negligible. The primary drivers of solubility for this molecule are the polarity of the solvent, the pH of the solution, and the temperature. You can confidently use solubility data for standard isophthalic acid as a strong guideline for the deuterated version.

Troubleshooting Guide

Problem: The **Isophthalic-2,4,5,6-D4 acid** is not fully dissolving in my chosen solvent.

Q1: I'm using an aqueous solution, and the compound won't dissolve. What should I do?

A1: Isophthalic acid has very low solubility in neutral cold water (approximately 0.1 g/100 mL). [6] To dissolve it in an aqueous medium, you must increase the pH. As a dicarboxylic acid, it will readily deprotonate in the presence of a base to form a highly soluble carboxylate salt. [4][7]

- **Recommended Action:** Add a base such as sodium hydroxide (NaOH) or ammonium hydroxide (NH₄OH) dropwise to your suspension until the solid dissolves completely. The resulting solution will contain the isophthalate salt. Aim for a pH well above the second pK_a of the carboxylic acid groups (pK_{a2} ≈ 4.6).

Q2: I see a precipitate forming after initially dissolving the compound. What is happening?

A2: This can occur for a few reasons:

- **Temperature Change:** If you dissolved the acid at an elevated temperature, it might precipitate out as the solution cools to room temperature. This is common in solvents where solubility is highly temperature-dependent.

- **pH Shift:** If you dissolved the acid by raising the pH and subsequently added an acidic component to your solution, the pH may have dropped, causing the protonated, less soluble form to crash out.
- **Solvent Evaporation:** Concentrating the solution through solvent evaporation will eventually lead to precipitation once the saturation point is exceeded.
- **Recommended Action:** Re-heat the solution gently if temperature is the issue. If pH is the cause, re-adjust it with a base. If the solution is oversaturated, add more solvent.

Q3: I am using an organic solvent, but dissolution is slow or incomplete. What are my options?

A3: While the compound is more soluble in organic solvents than in water, the dissolution rate can still be slow.

- **Increase Temperature:** Gently warming the solution can significantly increase both the solubility and the rate of dissolution.^[5]
- **Apply Sonication:** Using an ultrasonic bath can help break up solid aggregates and accelerate the dissolution process. One supplier notes that for high concentrations in DMSO, sonication is needed.^[2]
- **Change Solvent:** If the compound remains insoluble, your solvent may not be polar enough. Consider switching to a more polar organic solvent. Refer to the data table below for guidance.

Data Presentation

Solubility of Isophthalic Acid in Various Solvents

(Note: Data is for non-deuterated isophthalic acid but serves as an excellent reference for **Isophthalic-2,4,5,6-D4 acid**.)

Solvent	Temperature (°C)	Solubility (g / 100 mL)	Reference
Water (Cold)	20	~0.14	[3]
Water (Cold)	25	0.01	
Water (Boiling)	100	~0.22	[6]
Methanol	Ambient	Soluble	
Ethanol	Ambient	Soluble	[3]
Acetone	Ambient	Soluble	[3]
Dimethyl Sulfoxide (DMSO)	Ambient	Highly Soluble (up to 10 g/100 mL with sonication)	[2]
N,N-Dimethylformamide (DMF)	Ambient	Soluble	[3]
Glacial Acetic Acid	Ambient	Soluble	[7]
Benzene	Ambient	Insoluble	
Petroleum Ether	Ambient	Practically Insoluble	[6]

Experimental Protocols

Protocol 1: Dissolution in an Organic Solvent (DMSO)

This protocol is suitable for preparing high-concentration stock solutions for use in organic reactions or for dilution into aqueous buffers for biological assays.

Materials:

- **Isophthalic-2,4,5,6-D4 acid**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer

- Ultrasonic bath
- Calibrated analytical balance and appropriate glassware (e.g., volumetric flask)

Methodology:

- Weighing: Accurately weigh the desired amount of **Isophthalic-2,4,5,6-D4 acid** using an analytical balance.
- Solvent Addition: Transfer the solid to a volumetric flask. Add approximately 80% of the final desired volume of DMSO.
- Initial Mixing: Cap the flask and vortex the mixture for 30-60 seconds to break up any large clumps.
- Sonication: Place the flask in an ultrasonic bath. Sonicate the suspension. For concentrations up to 100 mg/mL, this may take 5-15 minutes.^[2] The solution should become clear.
- Final Volume Adjustment: Once the solid is completely dissolved, allow the solution to return to room temperature. Carefully add DMSO to the calibration mark on the volumetric flask.
- Homogenization: Invert the flask several times to ensure the final solution is homogeneous. Store appropriately, protected from moisture, as DMSO is hygroscopic.

Protocol 2: Dissolution in an Aqueous Basic Solution

This protocol is ideal for preparing aqueous stock solutions where the acidic properties of the compound are not required for the downstream application.

Materials:

- **Isophthalic-2,4,5,6-D4 acid**
- Deionized Water
- 1 M Sodium Hydroxide (NaOH) solution

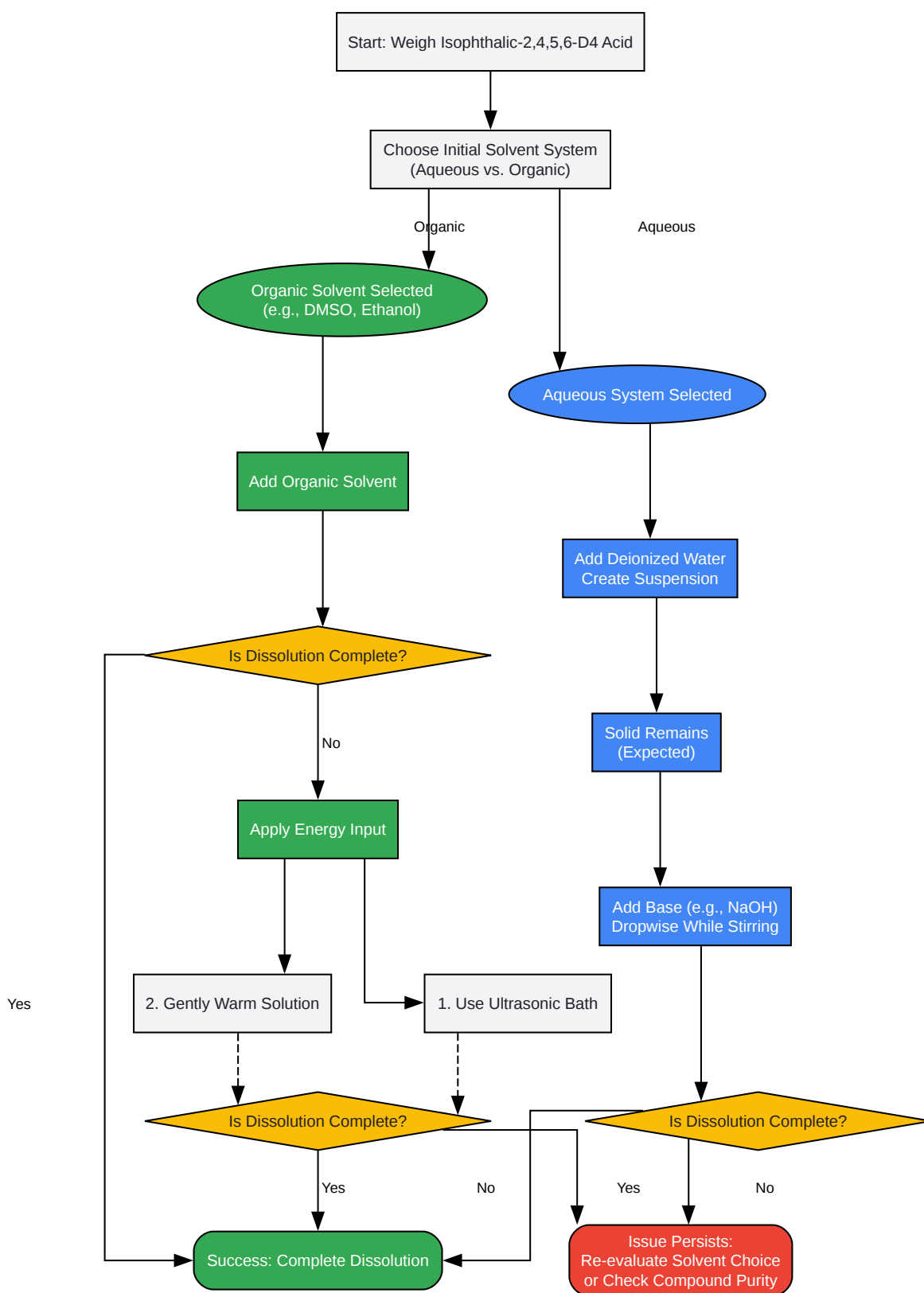
- Magnetic stirrer and stir bar
- pH meter or pH indicator strips

Methodology:

- Weighing: Accurately weigh the desired amount of **Isophthalic-2,4,5,6-D4 acid** and add it to a beaker or flask.
- Suspension: Add a volume of deionized water to create a stirrable slurry.
- Stirring: Place the beaker on a magnetic stirrer and begin stirring. The compound will not dissolve at this stage.
- Basification: While stirring, add the 1 M NaOH solution drop by drop. Observe the suspension. As the pH increases, the acid will neutralize to its salt form and begin to dissolve.
- Monitor Dissolution: Continue adding NaOH until all the solid has completely dissolved, resulting in a clear solution.
- pH Check (Optional): If the final pH is critical, use a pH meter to confirm it is in the desired basic range (e.g., pH > 8).
- Transfer and Dilute: Quantitatively transfer the solution to a volumetric flask and dilute to the final desired volume with deionized water.

Mandatory Visualization

Below is a logical workflow to guide a researcher through the process of troubleshooting the dissolution of **Isophthalic-2,4,5,6-D4 acid**.



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